

Certificate of Analysis for 5-Chloro-2,4-dimethoxyaniline analytical standard

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Compound of Interest

Compound Name: 5-Chloro-2,4-dimethoxy-N-(propan-2-yl)aniline

Cat. No.: B13263332

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Technical Guide: Certificate of Analysis for 5-Chloro-2,4-dimethoxyaniline Analytical Standard

Introduction: The Hidden Risks in Aromatic Amine Standards

5-Chloro-2,4-dimethoxyaniline (CAS 97-50-7) is a critical intermediate, primarily utilized in the synthesis of Naphthol AS-ITR and various pharmaceutical coupling reactions. In drug development and high-precision dye synthesis, the integrity of this starting material is paramount.

A common pitfall in R&D is treating "98% Synthesis Grade" reagents as equivalent to "Analytical Standards." While chemically similar, they differ fundamentally in their uncertainty budgets and impurity profiles. A synthesis-grade material may contain up to 2% of structurally similar impurities (e.g., 2,4-dimethoxyaniline or the nitro-precursor) that can act as chain terminators or form toxic side-products in subsequent azo-coupling steps.

This guide objectively compares the utility of Certified Reference Materials (CRMs) against lower-grade alternatives and provides a self-validating protocol for in-house qualification.

Comparative Analysis: The Hierarchy of Standards

The following table contrasts the three primary grades of 5-Chloro-2,4-dimethoxyaniline available on the market. For GMP/GLP release testing, only ISO 17034 or ISO 17025 accredited standards provide the necessary legal defensibility.

Feature	Option A: ISO 17034 CRM	Option B: Analytical Standard (ISO 17025)	Option C: Synthesis Grade (Market)
Primary Use	Instrument Calibration, Method Validation	QC Release Testing, Impurity Markers	Organic Synthesis (Raw Material)
Purity Assignment	Mass Balance (HPLC + TGA + ROI + KF)	Purity Factor (HPLC Area %)	Area % (often uncorrected)
Traceability	SI Units (NIST/BIPM)	Traceable to CRM (Secondary)	Batch-to-Batch (Internal only)
Uncertainty	Explicitly calculated (e.g., $\pm 0.3\%$)	Measurement Uncertainty only	Not reported
Water Content	Measured & Subtracted (KF)	Measured (KF)	Rarely reported
Risk Profile	Low: Defensible in audits.	Medium: Sufficient for routine QC.	High: Risk of stoichiometric error.

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Critical Insight: Option C (Synthesis Grade) often reports purity based solely on HPLC UV detection at 254 nm. This method fails to detect inorganic salts, moisture, or impurities with low UV extinction coefficients, leading to significant assay errors.

Critical Quality Attributes (CQA) & Experimental Validation

To validate a standard of 5-Chloro-2,4-dimethoxyaniline, specific analytical techniques must be employed. The following data simulates typical high-purity results versus common failure modes.

A. Identity Confirmation (NMR Spectroscopy)

- Technique: ^1H NMR (400 MHz, DMSO- d_6)
- Structural Logic: The molecule is an aniline with a benzene core substituted at 1 (NH_2), 2 (OMe), 4 (OMe), and 5 (Cl). This substitution pattern isolates the aromatic protons at positions 3 and 6, resulting in two distinct singlets rather than the doublets seen in ortho/meta substituted anilines.

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Interpretation
-NH ₂	4.50 - 5.00	Broad Singlet	Exchangeable amine protons.
Ar-H (C6)	6.80 - 7.00	Singlet	Deshielded by adjacent Cl and NH ₂ .
Ar-H (C3)	6.50 - 6.60	Singlet	Shielded, located between two OMe groups.
-OCH ₃ (x2)	3.70 - 3.85	Two Singlets	Distinct environments due to Cl asymmetry.

B. Purity Determination (HPLC-UV)

- Objective: Separate the target amine from its likely synthetic precursor, 5-chloro-2,4-dimethoxynitrobenzene.
- Recommended Protocol:

- Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5 to protonate the amine).
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: 254 nm.
- Performance Data:
 - Standard: Single sharp peak at RT ~6.5 min.
 - Impure Sample: Main peak at 6.5 min; minor peak (Nitro precursor) at ~11.0 min (elutes later due to lack of polar amine group).

Protocol: In-House Qualification of Working Standards

If a CRM is too costly for daily use, you may qualify a "Working Standard" (Option B/C) against a Primary Standard (Option A) using this self-validating workflow.

Step 1: Homogeneity Check Take three samples from the top, middle, and bottom of the bulk container. Analyze via HPLC. The RSD of the peak area must be < 1.0%.

Step 2: Drying (The "Self-Validating" Step) Anilines are hygroscopic and prone to oxidation.

- Action: Dry the standard in a vacuum desiccator over P2O5 for 24 hours.
- Validation: Perform Karl Fischer titration. Water content must be < 0.5% w/w. If > 0.5%, the assay value must be mathematically corrected.

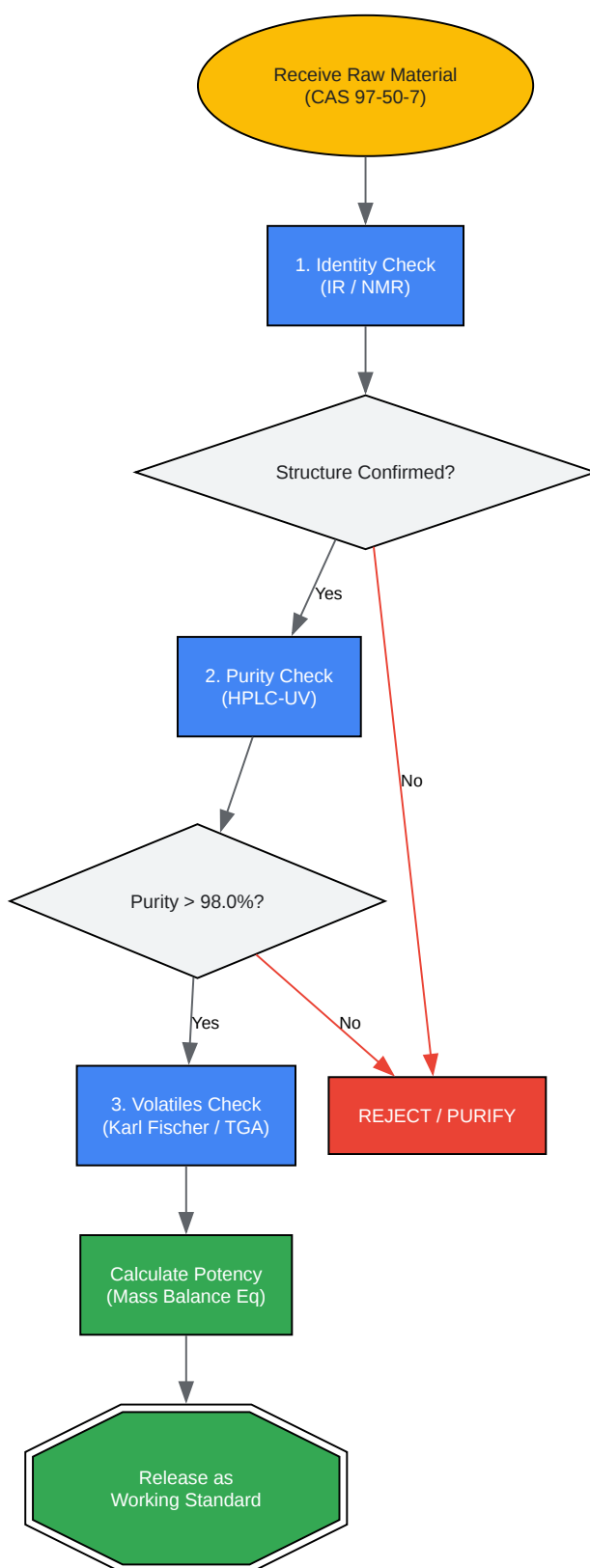
Step 3: Potency Calculation Calculate the "As-Is" Potency using the Mass Balance equation:

Where

is the chromatographic purity expressed as a decimal.

Visualization: Standard Qualification Workflow

The following diagram illustrates the decision matrix for qualifying incoming raw material as an analytical standard.



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Figure 1: Decision tree for the qualification of 5-Chloro-2,4-dimethoxyaniline working standards, ensuring traceability and mass balance accounting.

References

- ISO 17034:2016. General requirements for the competence of reference material producers. International Organization for Standardization.[1][2] [Link](#)
- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 73656, 5-Chloro-2,4-dimethoxyaniline. [Link](#)
- Sigma-Aldrich. 5-Chloro-2,4-dimethoxyaniline Analytical Standard (PESTANAL®) Product Page. [Link](#)
- LGC Standards. Understanding the difference between ISO 17025 and ISO 17034. [Link](#)
- ChemicalBook. CAS 97-50-7 NMR and Physical Properties Data. [Link](#)

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Sources

- 1. 5-Chloro-2,4-dimethoxyaniline(97-50-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. cpiinternational.com [cpiinternational.com]
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